Using [1-(3-Methylphenyl)pyrazol-4-yl]methanamine in parallel synthesis

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Compound of Interest

Compound Name:	*[1-(3-Methylphenyl)pyrazol-4-yl]methanamine*
CAS No.:	*400876-68-8*
Cat. No.:	*B187770*

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Application Note: High-Throughput Library Generation Using **[1-(3-Methylphenyl)pyrazol-4-yl]methanamine**

Executive Summary

This guide details the strategic application of **[1-(3-Methylphenyl)pyrazol-4-yl]methanamine** (CAS 936940-58-8) in parallel synthesis. This building block features a "privileged" pyrazole scaffold, widely recognized in medicinal chemistry for its prevalence in kinase inhibitors (e.g., Crizotinib) and GPCR ligands (e.g., Rimonabant).

The primary methanamine moiety serves as a high-reactivity handle, enabling the rapid generation of diverse libraries via amide coupling, reductive amination, and sulfonylation. This document provides self-validating protocols optimized for 96-well plate formats, utilizing scavenger resins to eliminate chromatographic purification.

Chemical Profile & Strategic Value

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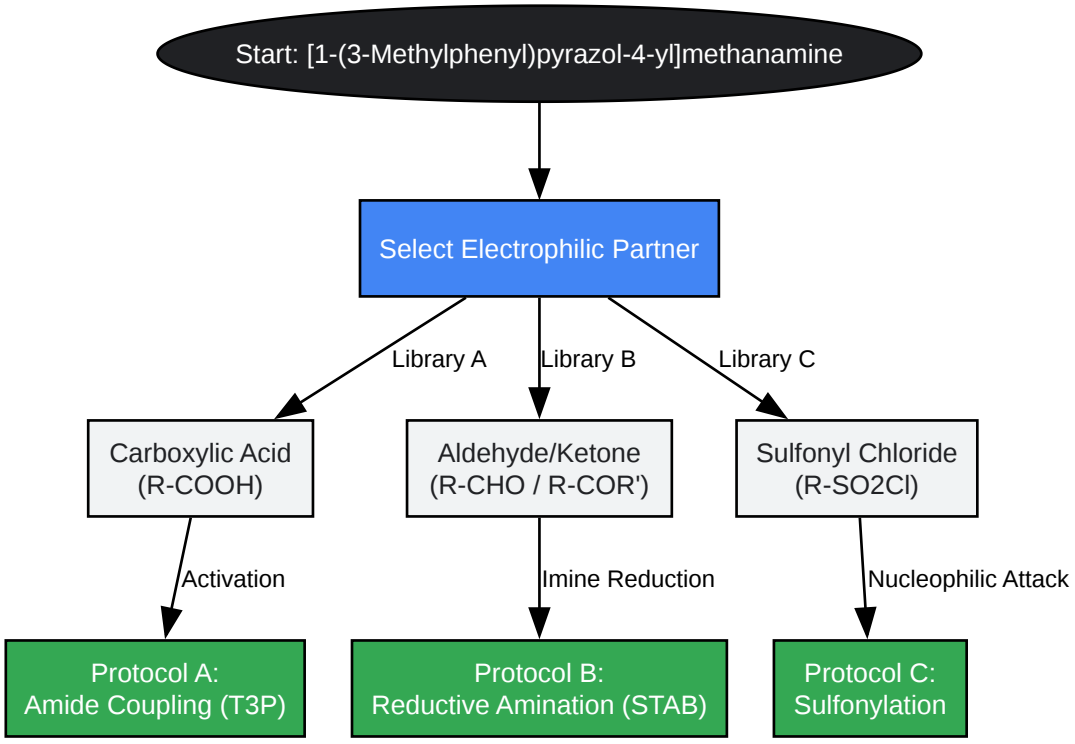
Property	Specification
Structure	(Note: Representative Link)
IUPAC Name	[1-(3-Methylphenyl)pyrazol-4-yl]methanamine
Molecular Weight	187.24 g/mol
Formula	$C_{11}H_{13}N_3$
Key Functionality	Primary Amine (Nucleophile)
Core Scaffold	N-Aryl Pyrazole (Bioisostere for imidazole/pyrrole)
Solubility	High in DMSO, DMF, DCM, MeOH

Medicinal Chemistry Rationale: The N-aryl pyrazole core provides a rigid template that often occupies the ATP-binding pocket of kinases. The 3-methylphenyl group adds lipophilicity and rotational constraint, potentially improving selectivity. The methanamine linker allows for the projection of diverse chemical matter into solvent-exposed regions of the target protein.

Reaction Selection Decision Tree

The following logic gate guides the chemist in selecting the optimal synthetic pathway based on the available electrophilic partners.

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Figure 1: Synthetic pathway selection based on diversity reagents.

Experimental Protocols

Protocol A: Amide Library Generation via T3P

Rationale: While HATU is common, Propylphosphonic Anhydride (T3P) is superior for parallel synthesis because its by-products are water-soluble, simplifying workup to a liquid-liquid extraction or simple filtration, avoiding column chromatography.

Reagents:

- Scaffold: 0.2 M stock in DMF.
- Acids: 0.2 M stock in DMF (Diverse set).
- Coupling Agent: T3P (50% w/w in EtOAc).
- Base: N,N-Diisopropylethylamine (DIPEA).

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Step-by-Step Workflow:

- Dispensing: In a 2 mL 96-well deep-well plate, dispense 100 µL of the Acid stock (20 µmol, 1.0 equiv).
- Activation: Add 30 µL of DIPEA (4.0 equiv) followed by 25 µL of T3P solution (1.5 equiv). Shake for 5 mins.
- Addition: Add 100 µL of the Scaffold amine stock (20 µmol, 1.0 equiv).
- Reaction: Seal plate and shake at Room Temperature (RT) for 12–16 hours.
- Workup (Self-Validating Step):
  - Add 500 µL of 1M Na_2CO_3 (aq). Vortex vigorously.
  - Add 500 µL of Ethyl Acetate (EtOAc). Vortex.
  - Centrifuge to separate phases.
  - Transfer the organic (top) layer to a pre-weighed vial/plate.
- QC: Evaporate solvent and analyze via LC-MS. Purity >85% is expected.

Protocol B: Reductive Amination (Secondary Amines)

Rationale: Sodium Triacetoxyborohydride (STAB) is the reagent of choice.[1] Unlike $NaCNBH_3$, it is non-toxic and does not require acidic pH adjustment, minimizing side reactions with the pyrazole ring.

Reagents:

- Scaffold: 0.2 M stock in 1,2-Dichloroethane (DCE).
- Aldehydes: 0.25 M stock in DCE (1.25 equiv).
- Reductant: STAB (solid or suspension).[1]
- Scavenger: Polymer-supported Trisamine or Hydrazine.

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Step-by-Step Workflow:

- Imine Formation: Dispense 100 µL Scaffold stock (20 µmol) and 100 µL Aldehyde stock (25 µmol) into the plate.
- Mixing: Add 10 µL of Acetic Acid (catalyst). Shake for 1 hour at RT.
- Reduction: Add STAB (approx. 2.0 equiv, ~8.5 mg) as a solid or slurry in DCE.
- Reaction: Shake at RT for 16 hours.
- Scavenging (Critical):
  - The aldehyde was added in excess. To remove unreacted aldehyde, add Polymer-Supported Hydrazine resin (3.0 equiv relative to excess aldehyde).
  - Shake for 4 hours.
- Filtration: Filter the reaction mixture through a frit plate to remove the resin.
- Isolation: Evaporate the filtrate to yield the secondary amine.

Purification & Scavenging Strategy (The "No-Column" Approach)

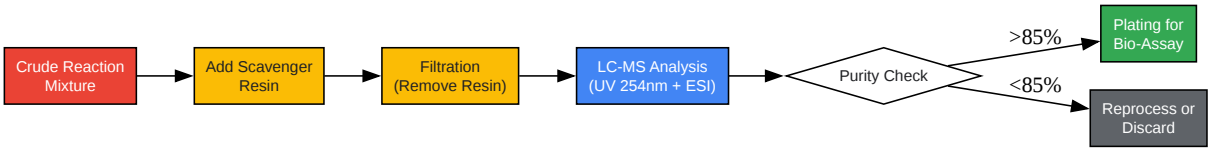
In parallel synthesis, "purification by filtration" is preferred. We use functionalized resins to chemically sequester impurities.[2]

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Reaction Type	Limiting Reagent	Excess Reagent	Impurity to Remove	Recommended Scavenger Resin	Mechanism
Amide Coupling	Amine (Scaffold)	Acid Chloride / Acid	Excess Acid	PS-Trisamine or PS-Carbonate	Forms ionic salt or covalent amide with excess acid. [3]
Reductive Amination	Amine (Scaffold)	Aldehyde	Excess Aldehyde	PS-Hydrazine or PS-$TsNHNH_2$	Forms hydrazone with excess aldehyde (remains on bead).
Sulfonylation	Amine (Scaffold)	Sulfonyl Chloride	Excess Sulfonyl Cl	PS-Trisamine	Reacts with sulfonyl chloride to form sulfonamide on bead.

Quality Control & Library Validation Logic

The following diagram illustrates the self-validating loop required to ensure library integrity before biological screening.



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Figure 2: Quality Control Workflow ensuring only high-fidelity compounds proceed to screening.

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